

A Comprehensive Technical Guide to the Physicochemical Properties and Solubility of (-)-Heraclenol

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Compound of Interest

Compound Name: (-)-Heraclenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known physicochemical properties and solubility of **(-)-Heraclenol**, a naturally occurring coumarin. The information is compiled from various scientific databases and presented in a structured format to facilitate its use in research and drug development. This document also includes detailed experimental protocols for determining key physicochemical parameters and a logical workflow for the characterization of natural products.

Physicochemical Properties of (-)-Heraclenol

(-)-Heraclenol, with the molecular formula $C_{16}H_{16}O_6$, is a complex organic molecule.^{[1][2]} A summary of its key physicochemical properties is presented in Table 1. It is important to note that many of these values are computationally predicted and experimental verification is recommended.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₆	[1][2]
Molecular Weight	304.29 g/mol	[1][2]
IUPAC Name	9-[(2S)-2,3-dihydroxy-3-methylbutoxy]furo[3,2-g]chromen-7-one	[1]
CAS Number	139079-42-8	
Melting Point	Not Available	
Boiling Point (estimated)	544.00 to 545.00 °C @ 760.00 mm Hg	[3]
pKa (Strongest Acidic, predicted)	13.2	
logP (Octanol/Water Partition Coefficient, predicted)	1.2 to 2.05	[1][4]
Polar Surface Area (predicted)	89.1 Å ²	[1][2]

Solubility Profile of (-)-Heraclenol

The solubility of a compound is a critical factor in its biological activity and formulation development. The available solubility data for **(-)-Heraclenol** is summarized in Table 2. The compound is reported to be soluble in dimethyl sulfoxide (DMSO) and has a low estimated solubility in water.

Solvent	Solubility	Source
Water (estimated)	744.4 mg/L @ 25 °C	[3]
Water (predicted)	0.29 g/L	[5]
Dimethyl Sulfoxide (DMSO)	Soluble	[6]
Ethanol	Not Available	
Methanol	Not Available	
Acetone	Not Available	

Experimental Protocols

For researchers seeking to experimentally determine the physicochemical properties and solubility of **(-)-Heraclenol**, the following general protocols can be adapted.

Determination of Melting Point

The melting point of a solid organic compound can be determined using the capillary method with a melting point apparatus or a Thiele tube.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- Melting point apparatus or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- **(-)-Heraclenol** sample (finely powdered)
- Heating oil (for Thiele tube)

Procedure:

- Pack a small amount of the finely powdered **(-)-Heraclenol** into the open end of a capillary tube to a height of 2-3 mm.

- Place the capillary tube in the heating block of the melting point apparatus or attach it to the thermometer and place it in the Thiele tube.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, when approaching the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This range is the melting point of the compound.

Determination of Boiling Point

For liquid compounds, the boiling point can be determined using a micro-boiling point method. [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) Since **(-)-Heraclenol** is a solid at room temperature, this method would only be applicable if it were to be melted or dissolved in a high-boiling solvent. The estimated high boiling point suggests that specialized equipment would be necessary.

Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block)
- Liquid sample

Procedure:

- Place a small amount of the liquid into the test tube.
- Invert the capillary tube (sealed end up) and place it into the liquid in the test tube.
- Attach the test tube to a thermometer and heat it in a heating bath.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.

- Remove the heat source once a steady stream of bubbles is observed.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- HPLC or UV-Vis spectrophotometer
- **(-)-Heraclenol** sample
- Selected solvents

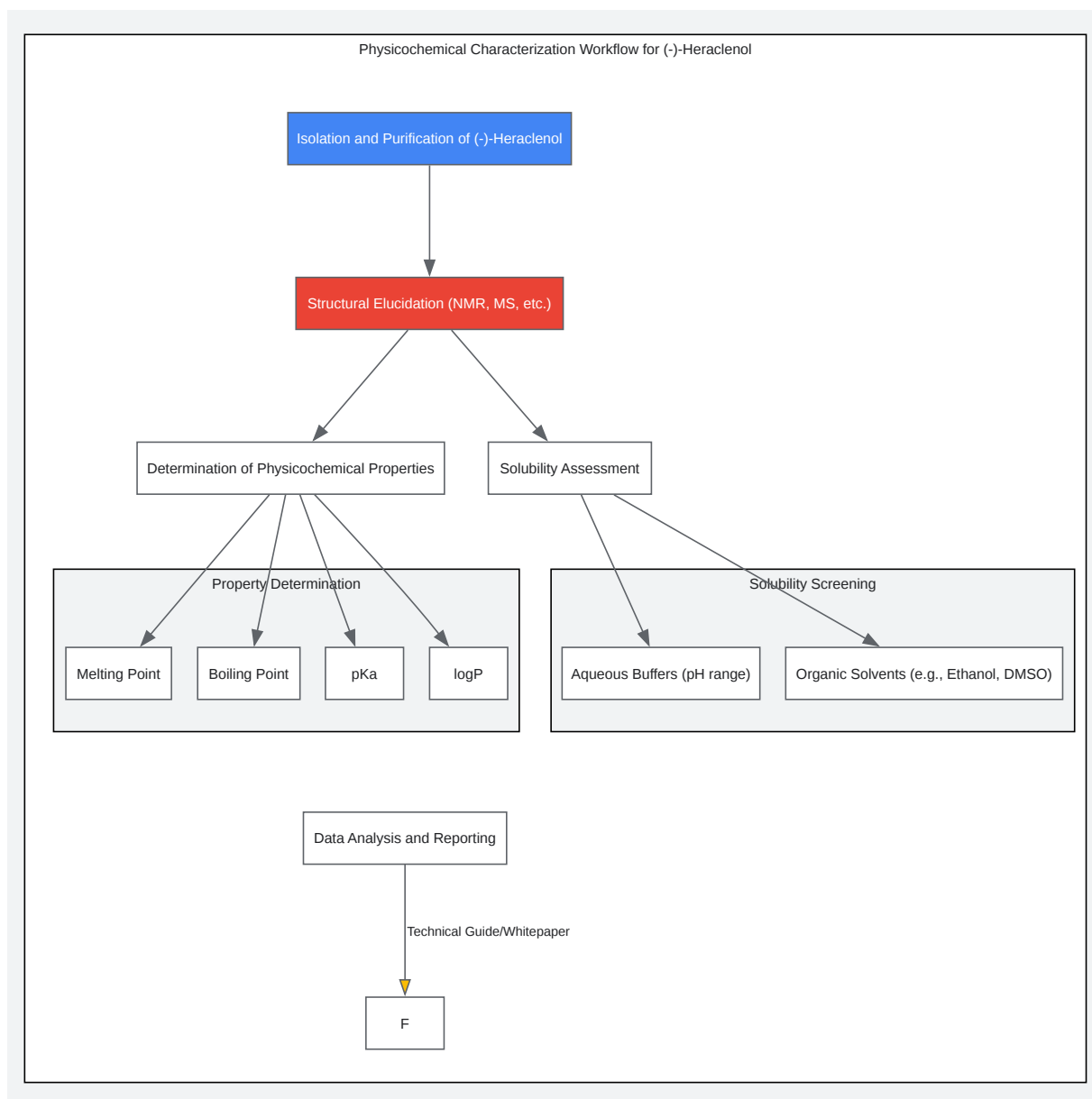
Procedure:

- Add an excess amount of **(-)-Heraclenol** to a known volume of the solvent in a vial.
- Seal the vial and place it on an orbital shaker at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- After shaking, allow the suspension to settle.
- Centrifuge the sample to pellet the undissolved solid.

- Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any remaining solid particles.
- Quantify the concentration of **(-)-Heraclenol** in the filtrate using a validated analytical method such as HPLC or UV-Vis spectrophotometry.

Experimental and Analytical Workflow

The characterization of a natural product like **(-)-Heraclenol** involves a systematic workflow to determine its physical and chemical properties. The following diagram illustrates a general approach.



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Caption: A general workflow for the physicochemical characterization of a natural product.

Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the direct interaction of **(-)-Heraclenol** with specific signaling pathways. As a coumarin, it belongs to a class of compounds known to exhibit a wide range of biological activities, which may involve various cellular signaling cascades. Further research is required to elucidate the precise molecular mechanisms and signaling pathways modulated by **(-)-Heraclenol**.

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